

Application Notes and Protocols: Edivoxetine Hydrochloride in the Tail Suspension Test

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Compound of Interest

Compound Name: *Edivoxetine Hydrochloride*

Cat. No.: *B579997*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Edivoxetine Hydrochloride** in the tail suspension test (TST), a widely used preclinical screening method for assessing antidepressant-like activity. The information is intended for researchers, scientists, and professionals involved in drug development and neuroscience research.

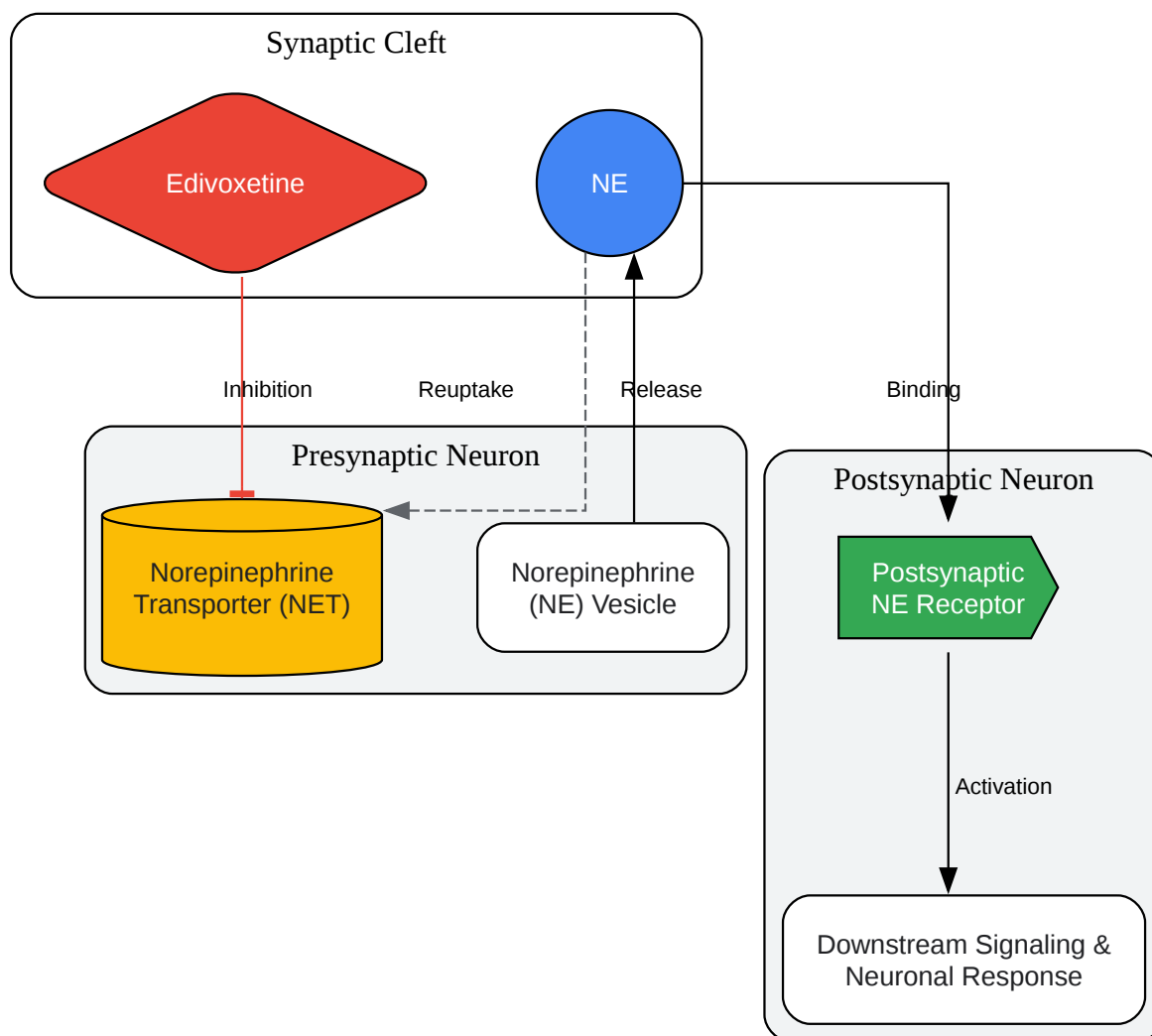
Introduction

Edivoxetine hydrochloride is a selective norepinephrine reuptake inhibitor (NRI) that has been investigated for the treatment of major depressive disorder. By blocking the norepinephrine transporter (NET), edivoxetine increases the synaptic concentration of norepinephrine, a neurotransmitter implicated in mood regulation. The tail suspension test is a behavioral assay in mice used to evaluate the potential efficacy of antidepressant compounds. The test is based on the principle that when placed in a moderately stressful, inescapable situation, mice will develop an immobile posture. Antidepressant treatments typically reduce the duration of this immobility.

Mechanism of Action: Norepinephrine Reuptake Inhibition

Edivoxetine hydrochloride selectively binds to and inhibits the norepinephrine transporter (NET) on presynaptic neurons. This inhibition prevents the reuptake of norepinephrine from the synaptic cleft, leading to an increased concentration and prolonged availability of norepinephrine to bind to postsynaptic receptors. This enhanced noradrenergic neurotransmission is believed to be a key mechanism underlying the therapeutic effects of NRI antidepressants.

Signaling Pathway of a Norepinephrine Reuptake Inhibitor



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Caption: Signaling pathway of a norepinephrine reuptake inhibitor like edivoxetine.

Experimental Protocol: Tail Suspension Test (TST)

This protocol outlines the standard procedure for conducting the tail suspension test in mice to assess the antidepressant-like effects of compounds such as **edivoxetine hydrochloride**.

Materials:

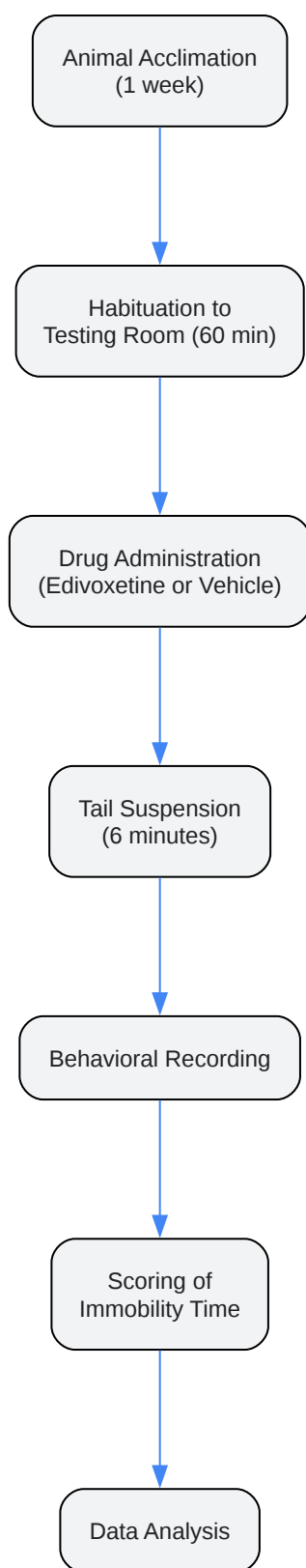
- Male adult mice (e.g., C57BL/6 strain), 8-10 weeks old
- **Edivoxetine hydrochloride**
- Vehicle (e.g., sterile saline or distilled water)
- Tail suspension apparatus (e.g., a horizontal bar or a commercial system)
- Adhesive tape (medical grade)
- Sound-attenuating chamber (optional, but recommended)
- Video recording equipment and analysis software

Procedure:

- **Acclimation:** House the mice in the testing facility for at least one week before the experiment to acclimate them to the new environment. Maintain a 12-hour light/dark cycle with ad libitum access to food and water.
- **Habituation to Testing Room:** On the day of the test, transfer the mice to the testing room in their home cages and allow them to habituate for at least 60 minutes before starting the experiment.
- **Drug Administration:** Administer **edivoxetine hydrochloride** or the vehicle control via the desired route (e.g., intraperitoneal injection, oral gavage). The timing of administration should be consistent across all animals and based on the pharmacokinetic profile of the drug (typically 30-60 minutes before the test).

- Tail Suspension:
 - Securely attach a piece of adhesive tape approximately 1 cm from the tip of the mouse's tail.
 - Suspend the mouse by the taped tail from the horizontal bar of the apparatus. The mouse should be positioned high enough to prevent it from touching the floor or walls of the enclosure.
 - Visually isolate the mice from each other if multiple animals are tested simultaneously.
- Recording: Immediately after suspension, start recording the behavior of the mouse for a total duration of 6 minutes.
- Scoring: The primary measure is the total duration of immobility during the 6-minute test period. Immobility is defined as the absence of any movement, except for minor respiratory movements. Scoring can be done manually by a trained observer blinded to the treatment groups or automatically using video analysis software.
- Data Analysis: Compare the mean immobility time between the edivoxetine-treated groups and the vehicle control group using appropriate statistical tests (e.g., one-way ANOVA followed by post-hoc tests). A significant reduction in immobility time in the drug-treated group is indicative of an antidepressant-like effect.

Experimental Workflow



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